Application Note: Dimethyl 5-ethynylisophthalate in Click Chemistry

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Compound of Interest	
Compound Name:	*Dimethyl 5-ethynylisophthalate*
CAS No.:	*313648-56-5*
Cat. No.:	*B2798631*

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Part 1: Executive Summary & Chemical Logic

Dimethyl 5-ethynylisophthalate (DMEI) serves as a high-value heterofunctional "Hub" molecule. Its structural utility lies in its orthogonality:

- The Isophthalate Core (Positions 1,3): Contains two methyl ester groups, providing electrophilic sites for condensation (forming amides, hydrazides) or hydrolysis (forming MOF linkers).
- The Ethynyl Handle (Position 5): A terminal alkyne ready for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or Sonogashira coupling.

Unlike flexible aliphatic linkers, DMEI offers a rigid aromatic scaffold, making it indispensable for:

- Fragment-Based Drug Discovery (FBDD): Locking pharmacophores in a fixed spatial orientation.

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- Metal-Organic Frameworks (MOFs): Creating "clickable" porous materials where the alkyne points into the pore, available for post-synthetic modification.
- Dendrimer Synthesis: Acting as an AB2 branching unit.

Chemical Profile

Property	Specification
IUPAC Name	Dimethyl 5-ethynylbenzene-1,3-dicarboxylate
Molecular Formula	$C_{12}H_{10}O_4$
Molecular Weight	218.21 g/mol
Solubility	Soluble in DCM, $CHCl_3$, THF, DMF. Insoluble in water.
Reactivity Profile	Alkynes: Click-ready (CuAAC). Esters: Hydrolyzable to diacid; Aminolysis to diamides.

Part 2: Detailed Applications & Workflows

Application A: Post-Synthetic Modification (PSM) of MOFs

In this workflow, DMEI is first hydrolyzed to 5-ethynylisophthalic acid, which is used to construct a MOF (e.g., UiO-66-alkyne). The alkyne "handle" is then clicked with an azide-functionalized payload (drug, fluorophore, or catalytic site).

Mechanism of Action

The rigidity of the benzene ring ensures the alkyne projects into the MOF channel without collapsing the pore. The "Click" reaction is performed heterogeneously (Solid MOF + Liquid Reagents).

Application B: Convergent Synthesis of Drug Conjugates

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DMEI is used as a core to link two identical recognition motifs (via the esters) and one functional tag (via the alkyne), such as a PEG chain or a fluorescent probe, to modulate pharmacokinetics.

Part 3: Experimental Protocols

Protocol 1: Standard CuAAC "Click" Reaction (Homogeneous)

Use this protocol for synthesizing small molecule conjugates or dendrimer cores using DMEI.

Reagents:

- Substrate: **Dimethyl 5-ethynylisophthalate** (1.0 equiv).
- Reactant: Functional Azide (R-N_3) (1.1 equiv).
- Catalyst: $CuSO_4 \cdot 5H_2O$ (5 mol%).
- Reductant: Sodium Ascorbate (10 mol%).
- Solvent: THF/Water (2:1) or t-BuOH/Water (1:1).
- Ligand (Optional): TBTA (for stabilizing Cu(I) in complex media).

Step-by-Step Procedure:

- Dissolution: Dissolve DMEI (100 mg, 0.46 mmol) and the Azide (0.50 mmol) in 4 mL of THF.
- Catalyst Prep: In a separate vial, dissolve $CuSO_4 \cdot 5H_2O$ (5.7 mg) and Sodium Ascorbate (9.1 mg) in 2 mL of deionized water. The solution should turn bright yellow (indicating Cu(I) generation).
- Initiation: Add the aqueous catalyst solution dropwise to the THF mixture while stirring vigorously.
- Reaction: Stir at Room Temperature (RT) for 4–12 hours. Monitor via TLC (DMEI Rf ≈ 0.6 in 20% EtOAc/Hexane; Triazole product is more polar).

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- Quenching: Dilute with 20 mL DCM and wash with 10% NH_4OH (to remove Copper) followed by Brine.
- Purification: Dry over Na_2SO_4, concentrate, and purify via silica gel chromatography.

Protocol 2: Hydrolysis to 5-Ethynylisophthalic Acid

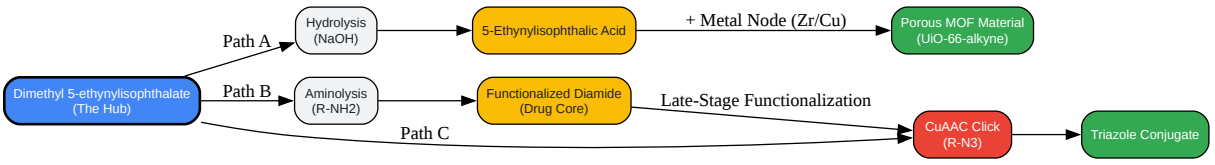
Required if the target application is MOF synthesis.

- Dissolve DMEI in THF/MeOH (1:1).
- Add NaOH (2M aqueous, 4 equiv).
- Stir at 50°C for 3 hours.
- Acidify with HCl (1M) to pH 2. The acid product will precipitate.
- Filter and wash with cold water.

Part 4: Visualization & Logic

Diagram 1: The "Hub" Strategy

This diagram illustrates how DMEI bridges small molecule synthesis and materials science.



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Caption: DMEI acts as a divergent intermediate. Path A leads to MOFs; Path B to drug scaffolds; Path C to direct conjugation.

Diagram 2: Experimental Workflow (CuAAC)

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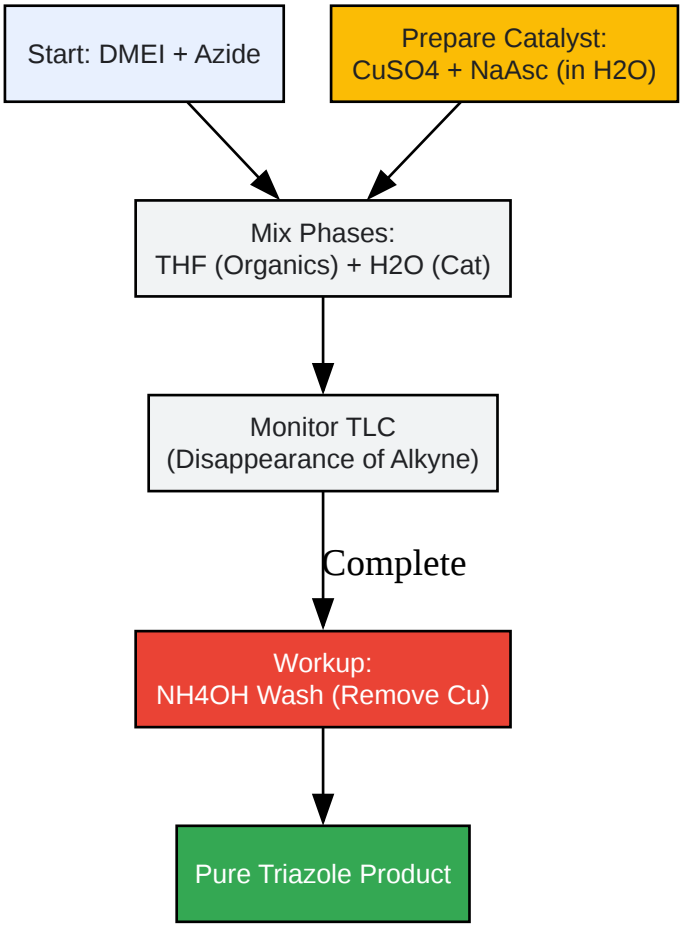
Standard Operating Procedure for the Click Reaction.



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Caption: Step-by-step logic for the homogeneous CuAAC reaction of DMEI.

Part 5: Troubleshooting & Expert Insights

Copper Scavenging

Issue: Residual copper is toxic to biological assays and can quench fluorescence. Solution: Use EDTA or commercially available copper scavenging resins (e.g., QuadraPure™) during the workup phase. Do not rely solely on extraction.

Regioselectivity

While CuAAC is highly regioselective for the 1,4-triazole, steric hindrance from the bulky isophthalate esters is minimal. However, if using the acid form (5-ethynylisophthalic acid),

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ensure the pH is controlled; free carboxylic acids can sometimes chelate copper, stalling the reaction. Recommendation: Perform click on the ester (DMEI) first, then hydrolyze if possible.

Stability

The ethynyl group is stable, but avoid prolonged exposure to strong bases without degassing, as oxidative homocoupling (Glaser coupling) can occur, forming diyne dimers. Always degas solvents with Nitrogen/Argon before adding the Copper catalyst.

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- To cite this document: BenchChem. [Application Note: Dimethyl 5-ethynylisophthalate in Click Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2798631/docs#application-note-dimethyl-5-ethynylisophthalate-in-click-chemistry]

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